

Personal protective equipment for handling 2-Amino-2-(4-isopropylphenyl)ethanol

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Compound of Interest

Compound Name: 2-Amino-2-(4-isopropylphenyl)ethanol

Cat. No.: B1286316

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Essential Safety and Handling Guide for 2-Amino-2-(4-isopropylphenyl)ethanol

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Amino-2-(4-isopropylphenyl)ethanol** (CAS No. 910443-18-4) was not publicly available at the time of this writing. The following guidance is based on the general safety profiles of similar amino alcohol compounds and should be used as a preliminary reference only. Researchers, scientists, and drug development professionals must obtain the specific SDS from their chemical supplier for definitive safety, handling, and disposal information.

This guide provides essential, immediate safety and logistical information for handling **2-Amino-2-(4-isopropylphenyl)ethanol**, a light yellow solid compound utilized in pharmaceutical development, biochemical research, and other applications.^{[1][2]} Adherence to these procedural steps is critical for ensuring laboratory safety.

Personal Protective Equipment (PPE)

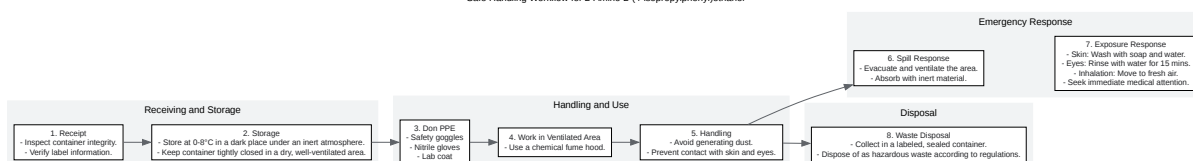
Based on the hazards associated with similar amino alcohols, which can cause skin and eye irritation or damage, a comprehensive PPE plan is mandatory.^[3]

| Protection Type | Specific Recommendations | Standard/Source |
|-------------------------|---|-----------------------------------|
| Eye and Face Protection | Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn in addition to goggles when there is a splash hazard. | OSHA 29 CFR 1910.133 / EN 166 |
| Skin Protection | Wear a lab coat and appropriate protective gloves to prevent skin exposure. Nitrile rubber gloves are often a suitable choice for protection against bases, oils, and many solvents. | General Laboratory Best Practices |
| Respiratory Protection | Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator (e.g., N95 or higher) should be used in accordance with OSHA's respiratory protection program (29 CFR 1910.134). | OSHA 29 CFR 1910.134 / EN 149 |
| Hand Protection | Chemical-resistant gloves are required. Inspect gloves prior to use and remove them carefully to avoid skin contamination. | General Laboratory Best Practices |

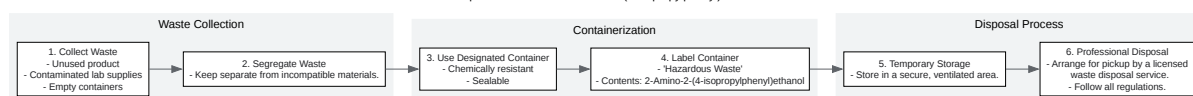
Operational Plan for Safe Handling

A systematic workflow is crucial to minimize exposure and ensure a safe laboratory environment from the moment the chemical is received until its disposal.

Safe Handling Workflow for 2-Amino-2-(4-isopropylphenyl)ethanol



Disposal Workflow for 2-Amino-2-(4-isopropylphenyl)ethanol



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References

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